

Personal protective equipment for handling Ferulic Acid

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Compound of Interest

Compound Name: Ferulic Acid

Cat. No.: B125013

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Essential Safety and Handling Guide for Ferulic Acid

For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory chemicals is paramount. This guide provides essential, immediate safety and logistical information for handling **Ferulic Acid**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Hazard Identification and Classification

Ferulic Acid is classified with the following hazards:

- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

The GHS signal word is Warning.[\[3\]](#)[\[6\]](#)

Personal Protective Equipment (PPE)

When handling **Ferulic Acid**, the following personal protective equipment is required to minimize exposure and ensure safety.

Protection Type	Specific Recommendations	Source
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields or chemical safety goggles.[3][7] Contact lenses should not be worn as they can absorb and concentrate irritants.[7]	EN 166 (EU) or NIOSH (US) approved.[3]
Hand Protection	Wear chemical-resistant gloves. Nitrile rubber gloves with a thickness of >0.11mm are recommended.[5] Gloves should be inspected before use.[3]	Tested to EN 374 (Europe) or F739 (US) standards.[7]
Respiratory Protection	In case of insufficient ventilation or dust formation, use a NIOSH-certified respirator.[7] A mask with a P2 or FFP2 dust filter is suitable.[1]	NIOSH (US) or CEN (EU) approved.
Body Protection	Wear a lab coat or other suitable protective clothing to prevent skin contact.[7]	Standard laboratory practice.

Safe Handling and Storage

Handling:

- Avoid all personal contact, including inhalation of dust.[7]
- Use in a well-ventilated area.[3][7]
- Avoid formation of dust and aerosols.[3]
- Do not eat, drink, or smoke when handling.[7]

- Wash hands thoroughly after handling.[7]

Storage:

- Store in a cool, dry, and well-ventilated place.[3][7]
- Keep the container tightly closed and stored in its original packaging.[1][7]
- Store away from incompatible materials and foodstuffs.[7]

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, give oxygen. Seek medical attention if irritation persists.[1][3][8]
Skin Contact	Remove contaminated clothing immediately. Wash the affected area with soap and plenty of water.[1][3][8] Seek medical attention if irritation develops or persists.[1]
Eye Contact	Immediately rinse cautiously with water for at least 15 minutes, holding the eyelids open.[1][3][8] Remove contact lenses if present and easy to do.[1][3] Continue rinsing and seek medical attention.[1][8]
Ingestion	Rinse mouth with water. Do NOT induce vomiting.[3] Never give anything by mouth to an unconscious person.[3] Seek medical attention.[1][8]

Spills and Disposal

Spill Cleanup:

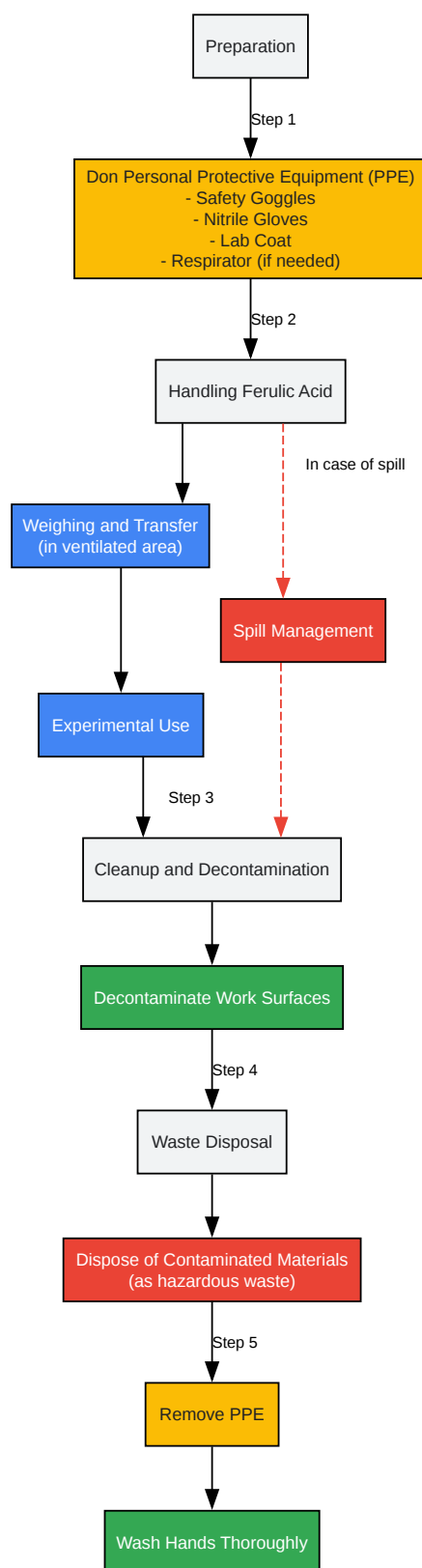
- Ensure adequate ventilation and wear appropriate PPE.[9]

- Avoid generating dust.[\[7\]](#)
- For dry spills, use dry clean-up procedures.[\[7\]](#)
- Collect the spilled material and place it in a suitable, labeled container for disposal.[\[7\]](#)
- Wash the spill area with water and prevent runoff from entering drains.[\[7\]](#)

Disposal:

- Disposal must be in accordance with local, state, and federal regulations.[\[1\]](#)[\[7\]](#)
- Dispose of the chemical and its container as hazardous waste.[\[4\]](#)
- Do not allow the product to reach drains or sewage systems.[\[1\]](#)

Operational Workflow for Handling Ferulic Acid



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Caption: Workflow for the safe handling of **Ferulic Acid** from preparation to disposal.

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